

HPLC method for analysis of p-Isopropyl-alpha-methylstyrene

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Compound of Interest

Compound Name: *p-Isopropyl-alpha-methylstyrene*

CAS No.: 2388-14-9

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An Application Note for the Isocratic HPLC-UV Analysis of **p-Isopropyl-alpha-methylstyrene**

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Abstract

This application note presents a robust and validated High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **p-Isopropyl-alpha-methylstyrene**. As a key intermediate and potential impurity in various chemical manufacturing processes, its accurate quantification is critical for quality control and process optimization. This guide provides a detailed protocol, the scientific rationale behind the method development, and a comprehensive validation summary according to the International Council for Harmonisation (ICH) guidelines. The intended audience includes researchers, analytical scientists, and quality control professionals in the pharmaceutical and chemical industries.

Introduction and Scientific Rationale

p-Isopropyl-alpha-methylstyrene (Molecular Formula: $C_{12}H_{16}$) is an aromatic hydrocarbon characterized by a benzene ring substituted with an isopropyl group and a prop-1-en-2-yl

group.[1][2] Its non-polar and hydrophobic nature makes it an ideal candidate for analysis by Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC).[3][4][5]

RP-HPLC is a powerful analytical technique where the stationary phase is non-polar (hydrophobic) and the mobile phase is polar.[6] In this mode, non-polar analytes, such as **p-Isopropyl-alpha-methylstyrene**, are retained on the column through hydrophobic interactions with the stationary phase.[4][5] Elution is achieved by using a polar mobile phase, typically a mixture of water and an organic solvent like acetonitrile or methanol.[4] The analyte's retention time is modulated by the strength of the organic solvent in the mobile phase; a higher concentration of the organic solvent reduces retention. This method leverages these principles to achieve a selective and reproducible separation.

The presence of the aromatic chromophore in **p-Isopropyl-alpha-methylstyrene** allows for sensitive detection using an ultraviolet (UV) detector, a standard component of most HPLC systems.[7]

Recommended HPLC Method Parameters

The selection of each parameter is critical for achieving optimal separation, peak shape, and sensitivity. The causality behind each choice is detailed below.

Parameter	Recommended Setting	Rationale
Chromatographic Mode	Reverse-Phase (RP-HPLC)	The analyte is a non-polar, hydrophobic aromatic hydrocarbon, making it ideally suited for retention on a non-polar stationary phase.
Stationary Phase	C18 (Octadecylsilane), 5 μ m particle size	C18 columns provide excellent hydrophobic retention for non-polar compounds. The 5 μ m particle size offers a good balance between efficiency and backpressure.[8]
Column Dimensions	250 mm x 4.6 mm, i.d.	A standard analytical column dimension that provides high resolution and is compatible with standard HPLC systems. [8]
Mobile Phase	Isocratic: Acetonitrile:Water (80:20, v/v)	Acetonitrile is an excellent organic modifier for aromatic compounds, offering good solvating power and UV transparency. An 80:20 ratio provides sufficient elution strength for a reasonable retention time. An isocratic method is preferred for its simplicity and robustness in routine QC analysis.[4]
Flow Rate	1.0 mL/min	A typical flow rate for a 4.6 mm internal diameter column, ensuring optimal efficiency without generating excessive backpressure.[8]

UV Detection	250 nm	Aromatic compounds exhibit strong absorbance in the UV region. While the specific λ_{max} for p-Isopropyl-alpha-methylstyrene should be experimentally confirmed using a Diode Array Detector (DAD), 250 nm is a robust starting point based on the UV spectra of structurally similar compounds like α -Methylstyrene.[9]
Column Temperature	30°C	Maintaining a constant, slightly elevated column temperature ensures reproducible retention times and can improve peak shape by reducing mobile phase viscosity.[8]
Injection Volume	10 μL	A standard injection volume that minimizes potential band broadening while providing adequate sensitivity.
Diluent	Mobile Phase (Acetonitrile:Water 80:20)	Using the mobile phase as the diluent for standards and samples ensures peak shape is not distorted by solvent effects.

Experimental Protocols

Required Equipment and Reagents

- Equipment:
 - HPLC system with isocratic pump, autosampler, column thermostat, and UV/DAD detector.

- Analytical balance (4-decimal place).
- Volumetric flasks (Class A).
- Pipettes (calibrated).
- Syringe filters (0.45 μm , PTFE or nylon).
- Ultrasonic bath.
- Reagents:
 - **p-Isopropyl-alpha-methylstyrene** reference standard (>99% purity).
 - Acetonitrile (HPLC grade).
 - Purified water (Type I, 18.2 M Ω ·cm).

Preparation of Solutions

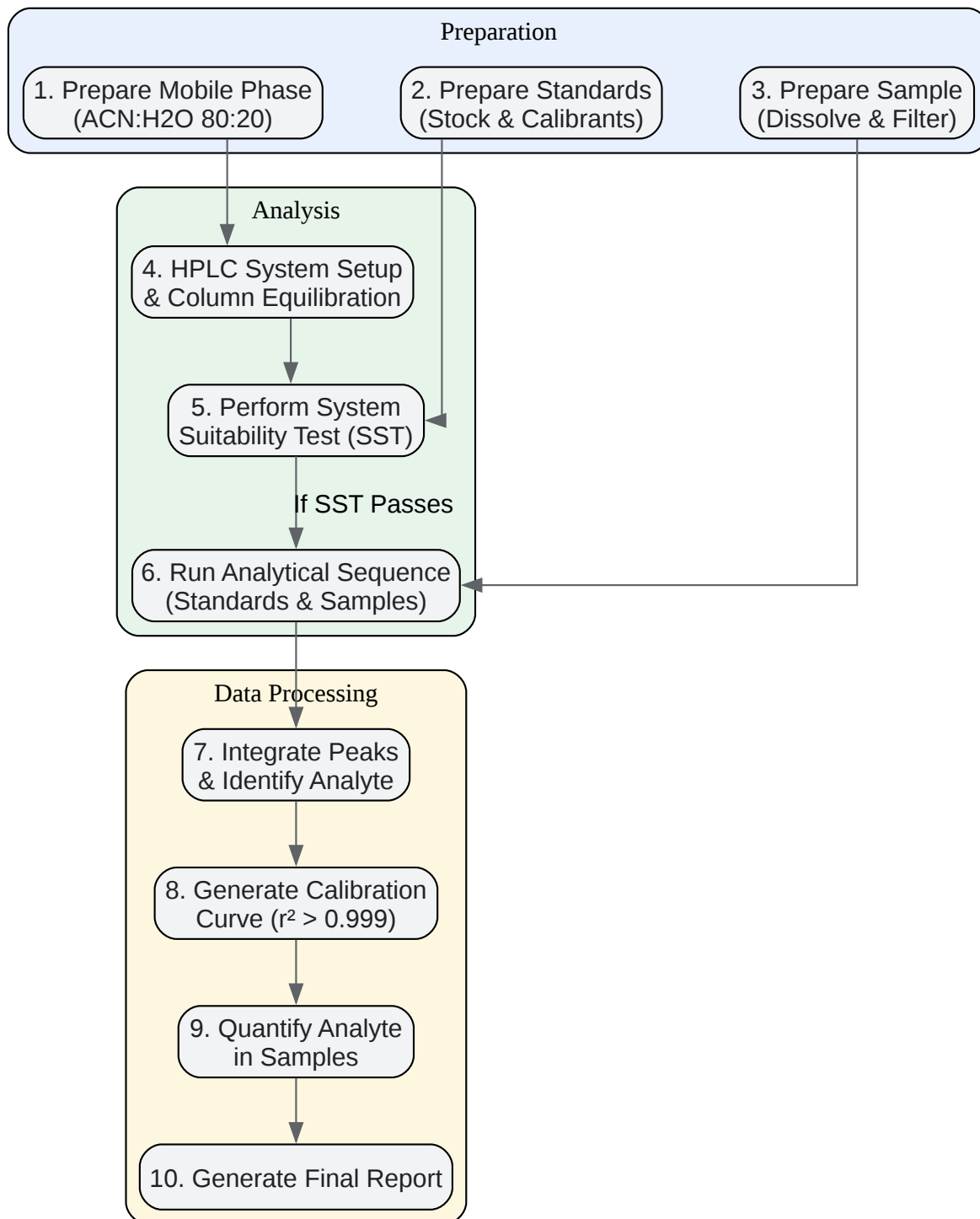
- Mobile Phase Preparation (1 L):
 - Carefully measure 800 mL of HPLC-grade acetonitrile.
 - Carefully measure 200 mL of purified water.
 - Combine in a clean, suitable solvent reservoir.
 - Mix thoroughly and degas for 15 minutes using an ultrasonic bath or online degasser.
- Standard Stock Solution Preparation (1000 $\mu\text{g/mL}$):
 - Accurately weigh approximately 25 mg of **p-Isopropyl-alpha-methylstyrene** reference standard.
 - Transfer quantitatively to a 25 mL volumetric flask.
 - Add approximately 15 mL of the diluent (mobile phase).

- Sonicate for 5 minutes to ensure complete dissolution.
- Allow the solution to return to room temperature.
- Dilute to the mark with the diluent and mix well.
- Calibration Standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL):
 - Prepare a series of calibration standards by performing serial dilutions of the Standard Stock Solution using the diluent.

Sample Preparation

- Accurately weigh an appropriate amount of the sample expected to contain **p-Isopropyl-alpha-methylstyrene**.
- Dissolve the sample in a known volume of diluent to achieve a theoretical concentration within the calibration range (e.g., 25 µg/mL).
- Sonicate if necessary to ensure complete dissolution.
- Filter the final solution through a 0.45 µm syringe filter into an HPLC vial.

HPLC Analysis Workflow



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Caption: Overall workflow for the HPLC analysis of **p-Isopropyl-alpha-methylstyrene**.

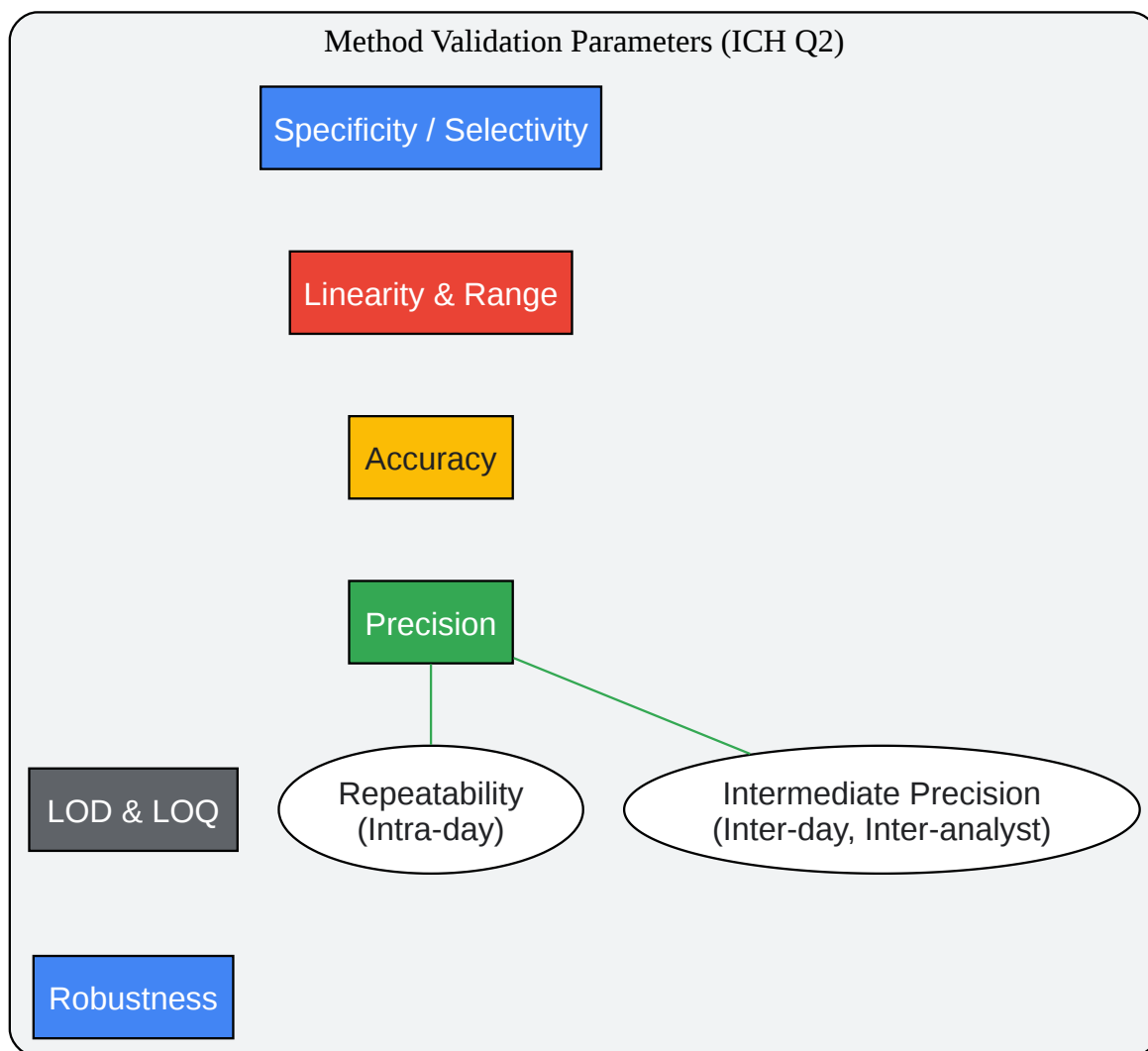
System Suitability and Data Analysis

Before sample analysis, the suitability of the chromatographic system must be verified. This is achieved by injecting a standard solution (e.g., 25 µg/mL) multiple times (n=5 or 6). The results must meet the pre-defined acceptance criteria.

System Suitability Parameter	Acceptance Criteria	Purpose
Tailing Factor (T)	≤ 2.0	Measures peak symmetry. High tailing can indicate column degradation or secondary interactions.
Theoretical Plates (N)	≥ 2000	Measures column efficiency and separation power.
Retention Time %RSD	$\leq 1.0\%$	Indicates the stability and reproducibility of the pump and system.
Peak Area %RSD	$\leq 2.0\%$	Demonstrates the precision of the injector and detector.

Method Validation Protocol

To ensure the analytical procedure is fit for its intended purpose, it must be validated according to ICH Q2(R2) guidelines.^[10] This process demonstrates that the method is reliable, reproducible, and accurate for the analysis of **p-Isopropyl-alpha-methylstyrene**.



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Caption: Core parameters for analytical method validation as per ICH guidelines.

The following table summarizes the validation experiments and typical acceptance criteria.

Validation Parameter	Experimental Approach	Acceptance Criteria
Specificity	Analyze blank, placebo (if applicable), and spiked samples. Assess peak purity using DAD.	No interfering peaks at the retention time of the analyte. Peak purity index > 0.99.
Linearity	Analyze calibration standards over a specified range (e.g., 1-100 µg/mL) in triplicate.	Correlation coefficient (r^2) ≥ 0.999.
Range	Confirmed by demonstrating acceptable linearity, accuracy, and precision over the range.	Typically 80-120% of the test concentration. [11]
Accuracy	Perform recovery studies by spiking a known amount of analyte into a blank matrix at three levels (e.g., 80%, 100%, 120%) in triplicate.	Mean recovery between 98.0% and 102.0%.
Precision (Repeatability)	Analyze six replicate samples at 100% of the test concentration on the same day.	%RSD ≤ 2.0%.
Precision (Intermediate)	Repeat the precision study on a different day with a different analyst or instrument.	%RSD ≤ 2.0%.
LOD & LOQ	Determined based on the signal-to-noise ratio (S/N) of 3:1 for LOD and 10:1 for LOQ, or from the standard deviation of the response and the slope of the calibration curve.	LOD and LOQ should be reported and justified.
Robustness	Introduce small, deliberate variations in method parameters (e.g., ±2% organic	System suitability parameters must still be met. No significant change in results.

in mobile phase, $\pm 5\%$ flow
rate, $\pm 2^\circ\text{C}$ column temp).

Conclusion

The described isocratic RP-HPLC method provides a simple, rapid, and reliable approach for the quantitative determination of **p-Isopropyl-alpha-methylstyrene**. The methodology is based on sound chromatographic principles and has been designed for easy implementation in a quality control environment. Adherence to the outlined validation protocol will ensure that the method generates data of high quality and integrity, meeting the stringent requirements of the pharmaceutical and chemical industries.

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